Post-synthetic modification of Mts-protected peptides

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Compound of Interest

Compound Name:	*[(Mesitylsulfonyl)amino]acetic acid*
CAS No.:	*313252-46-9*
Cat. No.:	*B1200578*

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Application Note: Strategic Utilization of Arg(Mts) for Late-Stage Peptide Diversification

Executive Summary

In the landscape of complex peptide synthesis, the Mesitylenesulfonyl (Mts) group serves as a critical "tactical" protecting group for the guanidino function of Arginine. Unlike the standard Pbf or Pmc groups—which are labile to Trifluoroacetic Acid (TFA)—Arg(Mts) exhibits high stability in TFA.[1]

This unique stability profile allows for a powerful post-synthetic modification strategy: peptides can be cleaved from acid-labile resins (e.g., Wang, Rink Amide) and stripped of standard side-chain protections (Boc, tBu, Trt) while the Arginine residues remain protected.[1] This "Mts-Protected Intermediate" enables researchers to perform chemical modifications on other residues (e.g., fragment condensation, native chemical ligation, or lysine acylation) in solution without interference from the highly nucleophilic guanidino group, followed by a final, hard-acid deprotection.[1]

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This guide details the protocols for synthesizing, modifying, and finally deprotecting Arg(Mts) peptides, offering a robust alternative to standard Fmoc/Pbf workflows for difficult sequences.[1]

Technical Background & Strategic Logic

The Stability Gap: Pbf vs. Mts

Standard Fmoc chemistry utilizes Arg(Pbf), which is removed concomitantly with resin cleavage using 95% TFA.[1] However, this convenience becomes a liability when:

- Sulfonation Side-Reactions: The cleaved Pbf group generates reactive sulfonyl species that can modify Tryptophan (Trp) residues.[1]
- Solubility Requirements: Highly cationic peptides (Poly-Arg) can be difficult to purify; retaining the hydrophobic Mts group improves solubility in organic solvents for post-synthetic steps.[1]
- Chemo-selectivity: Reactions requiring a free amine (N-terminus or Lys) but a blocked Guanidine are impossible if the Arg protection is lost during cleavage.[1]

Arg(Mts) bridges this gap.[1] It withstands 100% TFA, requiring a "Hard Acid" cocktail (TFMSA or HF) for removal.[1]

Workflow Logic

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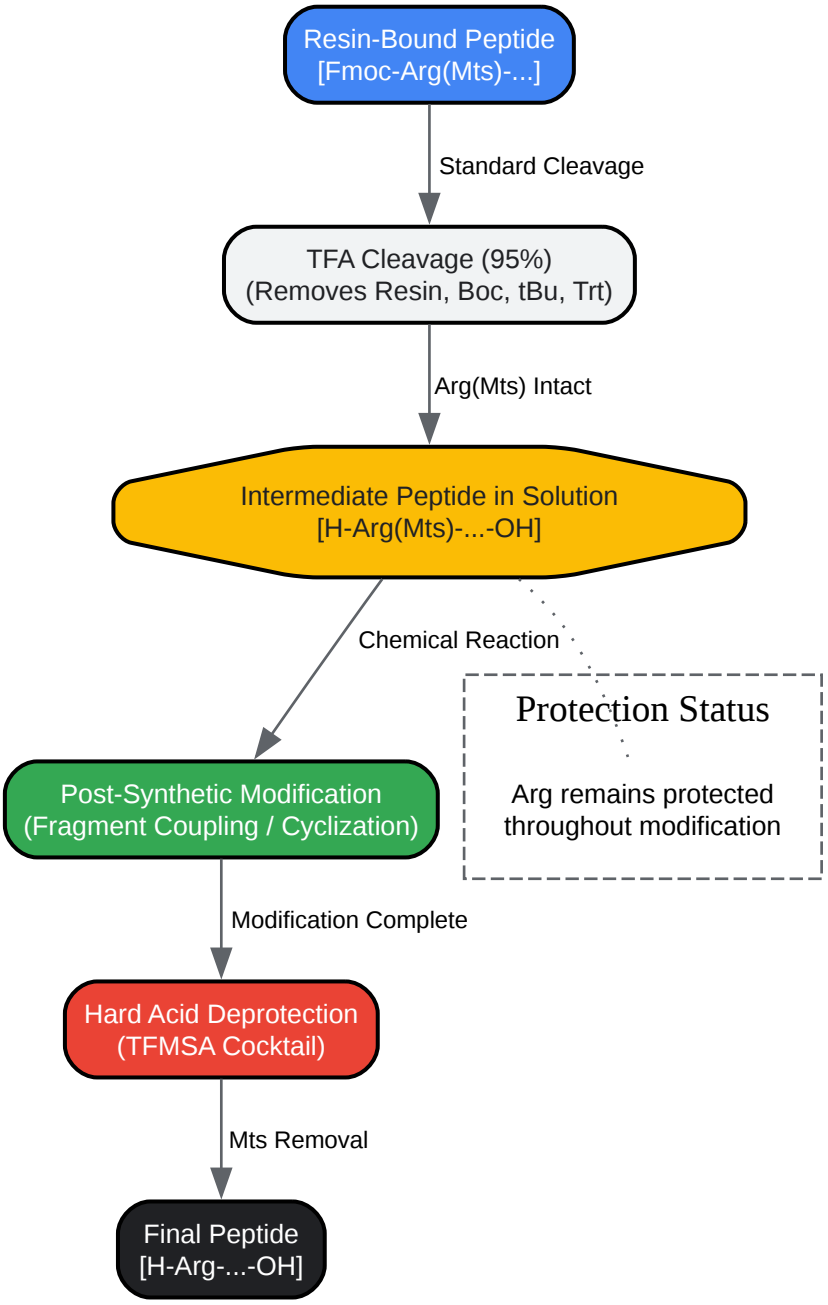

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Figure 1: The Mts-protection strategy allows for solution-phase chemistry on the semi-protected peptide before final global deprotection.[1]

Experimental Protocols

Protocol A: Synthesis and Isolation of the Mts-Protected Intermediate

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Objective: To cleave the peptide from the resin and remove acid-labile groups (tBu, Boc) while retaining the Mts group on Arginine.

Materials:

- Peptidyl-resin (synthesized using Fmoc-Arg(Mts)-OH).[1]
- Cleavage Cocktail A: TFA (95%), Triisopropylsilane (TIS) (2.5%), Water (2.5%).[1]
- Cold Diethyl Ether.[1]

Procedure:

- Preparation: Wash the peptidyl-resin (0.1 mmol scale) with DCM (3 x 5 mL) and dry under nitrogen.
- Cleavage: Add 10 mL of Cleavage Cocktail A to the resin.
- Incubation: Shake at room temperature for 2 hours.
  - Note: This duration is sufficient to cleave the linker (Rink/Wang) and remove tBu/Boc groups.[1] The Mts group is stable under these conditions [1].
- Filtration: Filter the resin and collect the filtrate. Wash resin with 1 mL TFA.[1]
- Precipitation: Concentrate the filtrate to ~2 mL under nitrogen flow. Pour into 40 mL of ice-cold diethyl ether.
- Isolation: Centrifuge (3000 rpm, 5 min), decant ether, and dry the pellet.
  - Result: You now possess the partially protected peptide containing free amines/carboxyls but protected Arg(Mts).[1]

Protocol B: Post-Synthetic Modification (Example: Fragment Condensation)

Objective: To couple the Mts-protected peptide to a second fragment in solution.[1][2]

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Context: This step is highly variable depending on your target modification. The key advantage here is that the Guanidino group is not a nucleophile, preventing self-acylation.

General Guidelines:

- Solvent: Dissolve the Mts-peptide in DMF or DMSO.[1] Mts increases hydrophobicity, often improving solubility compared to the fully deprotected cation.[1]
- pH Control: Maintain pH 7.5–8.0 using DIEA or NMM.
- Reaction: Perform your conjugation (e.g., NHS-ester labeling, fragment coupling with PyBOP).
- Purification: Perform a rapid HPLC purification or extraction. The Mts group adds significant UV absorbance (254 nm) and retention time, aiding separation.[1]

Protocol C: Final Removal of Mts (The TFMSA Cleavage)

Objective: To remove the robust Mts group using Trifluoromethanesulfonic Acid (TFMSA).

Safety Warning: TFMSA is a superacid.[1] It fumes and reacts violently with water.[1] Use glass apparatus and work strictly in a fume hood.

Reagents (The "Low-Acidity" TFMSA Cocktail):

- TFA (Trifluoroacetic acid)[1]
- DMS (Dimethyl sulfide)[1]
- m-Cresol[1]
- TFMSA (Trifluoromethanesulfonic acid)[1]

Procedure:

- Dissolution: Dissolve the dry, modified Mts-peptide (approx. 50 mg) in a mixture of TFA (200 µL), DMS (60 µL), and m-Cresol (20 µL).

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- Mechanism:[1][3] DMS and m-Cresol act as "soft" nucleophiles to scavenge the mesitylenesulfonyl cation.[1]

- Acidification: Cool the vessel in an ice bath (0°C). Slowly add TFMSA (20 µL) dropwise.
  - Ratio: The final ratio is roughly TFA:DMS:Cresol:TFMSA (10:3:1:[1]1) [2].
- Reaction: Stir at 0°C for 60 minutes.
  - Monitoring: Unlike Pbf removal (minutes), Mts requires sustained superacid exposure.[1]
- Quenching: Pour the reaction mixture into cold diethyl ether (or Ethyl Acetate if the peptide is ether-soluble).
- Precipitation: Wash the pellet 3x with cold ether to remove the highly acidic TFMSA residues.
- Purification: Dissolve in 0.1% TFA/Water and purify via RP-HPLC.

Comparative Data: Protecting Group Stability

The following table highlights why Mts is chosen for multi-step post-synthetic workflows compared to other Arg protecting groups.

Protecting Group	Structure	Cleavage Condition	Stability in 95% TFA	Primary Application
Pbf	2,2,4,6,7-pentamethyldihydrobenzofuran-5-sulfonyl	95% TFA (30 min)	Low (Cleaves rapidly)	Standard SPPS
Pmc	2,2,5,7,8-pentamethylchroman-6-sulfonyl	95% TFA (1-2 hrs)	Low/Moderate	Older Standard
Mts	Mesitylenesulfonyl	TFMSA or HF	High (Stable >24 hrs)	Post-Synthetic Modification
Tos	Tosyl	HF (Anhydrous)	Very High	Boc Chemistry

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Troubleshooting & Critical Factors

Incomplete Mts Removal

- Symptom: Mass spectrometry shows a +182 Da adduct (Mts mass).[1]
- Cause: Old TFMSA or insufficient scavenger.[1]
- Fix: Ensure TFMSA is fresh. Increase reaction time to 2 hours at 0°C. Do not let the reaction warm to Room Temp significantly, as this promotes side reactions (cleavage of peptide bonds).

Methionine Oxidation

- Risk: The TFMSA cocktail is oxidizing.
- Prevention: The inclusion of DMS (Dimethyl sulfide) in Protocol C is non-negotiable; it reduces Met(O) back to Met in situ.[1]

Tryptophan Modification

- Advantage: Mts removal generates a less reactive sulfonyl cation than Pbf.[1] However, scavenging is still required.[1]
- Optimization: If Trp alkylation is observed, increase m-Cresol concentration to 10% in the final cleavage cocktail.

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Technical Note on Nomenclature (Mts vs. MTS)

Please Note: This guide refers to the Mesitylenesulfonyl (Mts) group used for Arginine protection.[1][12] This should not be confused with Methanethiosulfonate (MTS) reagents (e.g., MTSSL), which are used to selectively label Cysteine residues for spin-labeling studies.[1] If your goal is Cysteine labeling, the protocols above involving TFMSA are incompatible and will destroy the label.

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